

Application Notes and Protocols: Preparation of A939572 Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: A939572

Cat. No.: B516648

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This document provides detailed protocols for the preparation and handling of **A939572**, a potent inhibitor of Stearoyl-CoA Desaturase 1 (SCD1), for use in experimental settings.

Chemical Properties

A939572 is a small molecule inhibitor selective for SCD1. Its fundamental chemical properties are summarized below.

Property	Value
Molecular Formula	C ₂₀ H ₂₂ ClN ₃ O ₃
Molecular Weight	387.86 g/mol
CAS Number	1032229-33-6
Appearance	White to off-white solid[1]
Purity	≥98%[2][3]

Solubility

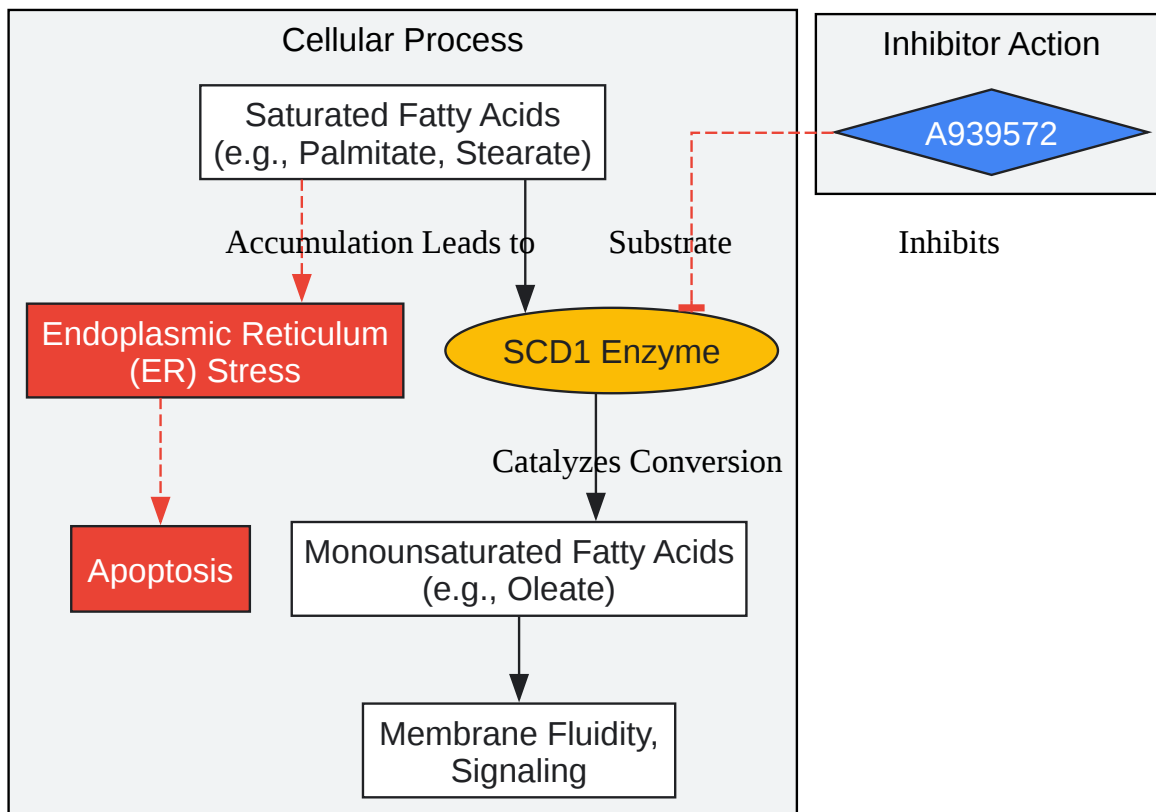
The solubility of **A939572** varies across different solvents. It is largely insoluble in water but shows good solubility in organic solvents, particularly DMSO.[1][4] For optimal results, use

fresh, anhydrous DMSO, as hygroscopic (moisture-absorbing) DMSO can significantly reduce solubility.[1][5]

Solvent	Solubility	Notes
DMSO	≥17.15 mg/mL to 100 mg/mL[1][4]	Sonication may be required to aid dissolution.[1]
Ethanol	≥2.5 mg/mL[4]	Requires sonication.[4]
DMF	1 mg/mL[3]	-
Water	< 0.1 mg/mL (Insoluble)[1]	-
DMF:PBS (pH 7.2) (1:1)	0.5 mg/mL[3]	-

Mechanism of Action: SCD1 Inhibition

A939572 is a potent and selective inhibitor of Stearoyl-CoA Desaturase 1 (SCD1), an enzyme crucial for the conversion of saturated fatty acids (SFAs) into monounsaturated fatty acids (MUFAs).[6] By blocking SCD1, **A939572** disrupts lipid metabolism, leading to an accumulation of SFAs. This buildup can induce endoplasmic reticulum (ER) stress and trigger apoptosis (programmed cell death), making it a compound of interest in cancer research and stem cell biology.[5][6]



[Click to download full resolution via product page](#)

Caption: **A939572** blocks SCD1, preventing MUFA synthesis and causing SFA buildup, leading to ER stress and apoptosis.

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a concentrated stock solution of **A939572** in DMSO, which can be stored and later diluted to working concentrations.

Materials:

- **A939572** powder (MW: 387.86 g/mol)
- Anhydrous, sterile DMSO

- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile tips

Protocol:

- Weigh the Compound: Carefully weigh out the desired amount of **A939572** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock, weigh out 3.879 mg.
 - Calculation:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 0.001 \text{ L} * 387.86 \text{ g/mol} * 1000 \text{ mg/g} = 3.879 \text{ mg}$
- Add Solvent: Add the calculated amount of sterile DMSO to the vial containing the **A939572** powder. For the example above, add 1 mL of DMSO.
- Dissolve: Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. If dissolution is difficult, gentle warming (e.g., in a 37°C water bath) and/or brief sonication can be applied.^[1] Visually inspect the solution to ensure no particulates are present.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Storage of Stock Solution:

- Store aliquots at -20°C for up to 6 months or at -80°C for up to 1 year.^[1]
- Some suppliers suggest that the powder form is stable for 2-4 years when stored at -20°C.^[1]
^[2]^[3]

Preparation of Working Solutions

The DMSO stock solution must be diluted to a final working concentration in an appropriate aqueous buffer or cell culture medium before use in experiments.

Important Considerations:

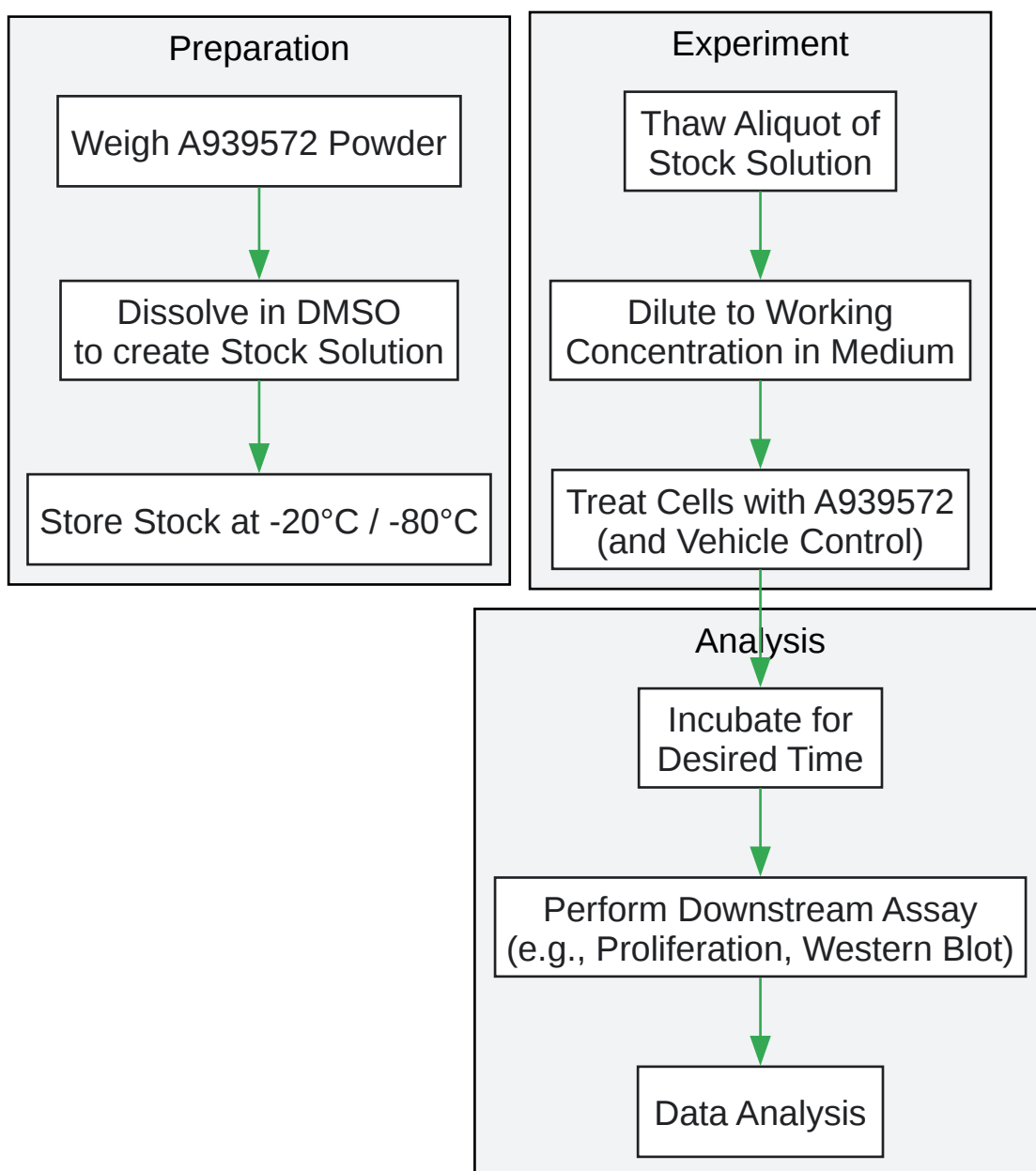
- DMSO can be toxic to cells at high concentrations (typically >0.5%). Ensure the final DMSO concentration in your experiment is low and consistent across all conditions, including vehicle controls.
- **A939572** is poorly soluble in aqueous solutions. When diluting the DMSO stock, add the stock solution to the aqueous buffer/medium while vortexing to prevent precipitation. Do not add the aqueous solution to the DMSO stock.

Example Dilution (for a 10 μ M working solution):

- Perform a serial dilution. For example, first dilute the 10 mM stock solution 1:100 in sterile DMSO to create an intermediate 100 μ M stock.
- Add 10 μ L of the 100 μ M intermediate stock to 990 μ L of cell culture medium to achieve a final concentration of 1 μ M. The final DMSO concentration would be 0.1%.

Experimental Workflow Example

The following diagram illustrates a typical workflow for utilizing the **A939572** stock solution in a cell-based assay.



[Click to download full resolution via product page](#)

Caption: General workflow for preparing and using **A939572** in cell-based experiments.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. tribioscience.com [tribioscience.com]
- 3. caymanchem.com [caymanchem.com]
- 4. apexbt.com [apexbt.com]
- 5. selleckchem.com [selleckchem.com]
- 6. Stearoyl-CoA Desaturase 1 as a Therapeutic Target for the Treatment of Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of A939572 Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b516648#how-to-prepare-a939572-stock-solution-for-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com